

Proper Disposal of PF-02367982 (Crizotinib) in a Laboratory Setting

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PF 02367982	
Cat. No.:	B1679669	Get Quote

Essential guidance for the safe and compliant disposal of the antineoplastic agent PF-02367982, also known as Crizotinib, is critical for maintaining laboratory safety and environmental protection. Researchers, scientists, and drug development professionals must adhere to strict protocols to mitigate risks associated with this hazardous substance. This document provides a comprehensive, step-by-step operational plan for the proper disposal of PF-02367982, its contaminated materials, and packaging.

Hazard and Safety Overview

PF-02367982 (Crizotinib) is classified as a hazardous substance due to its antineoplastic properties and its potential for causing genetic defects and allergic skin reactions.[1] It is also very toxic to aquatic life, necessitating stringent measures to prevent its release into the environment.[1][2] The transportation of this material is regulated, and it is classified as an environmentally hazardous substance.[1][2]



Hazard Classification	Description	UN Number
Acute Toxicity	Harmful if swallowed.	UN 3077
Serious Eye Damage/Irritation	Causes serious eye irritation.	
Skin Sensitization	May cause an allergic skin reaction.[1]	
Germ Cell Mutagenicity	Suspected of causing genetic defects.[1]	-
Aquatic Hazard (Acute)	Very toxic to aquatic life.[1][2]	-

Experimental Protocols: Disposal Procedures

The following step-by-step procedures are designed to ensure the safe handling and disposal of PF-02367982 in a laboratory environment. These protocols are based on general guidelines for hazardous and cytotoxic drug disposal and should be adapted to comply with all applicable local, state, and federal regulations.[3][4][5]

- 1. Personal Protective Equipment (PPE) and Preparation:
- Before handling PF-02367982, ensure all personnel are equipped with appropriate PPE, including:
 - Two pairs of chemotherapy-rated gloves.[6]
 - A disposable gown.
 - Safety goggles or a face shield.
 - A NIOSH-approved respirator, especially when handling powders or creating aerosols.
- Prepare a designated area for waste segregation, clearly marking containers for different waste streams.
- 2. Segregation of Waste:

Safety Operating Guide





Proper segregation of waste at the point of generation is crucial.[5] Use distinct, clearly labeled containers for each type of waste:

- PF-02367982 Grossly Contaminated Waste: This includes any remaining powder, solutions, or heavily contaminated items (e.g., weigh boats, centrifuge tubes). This waste is considered acutely toxic and must be disposed of as hazardous chemical waste.
- Trace Contaminated Sharps: Needles, syringes, and other sharps that have come into contact with PF-02367982.
- Trace Contaminated Labware: Pipette tips, empty vials, flasks, and other labware with minimal residual contamination.
- Contaminated PPE: Used gloves, gowns, and other disposable protective equipment.
- 3. Waste Containment and Labeling:
- Grossly Contaminated Waste:
 - Collect in a designated, leak-proof, and sealable hazardous waste container.
 - The container must be clearly labeled with "Hazardous Waste," the chemical name "PF-02367982 (Crizotinib)," and the appropriate hazard symbols.
- Trace Contaminated Sharps:
 - Place immediately into a puncture-resistant, chemotherapy-rated sharps container.
 - Label the container "Chemotherapy Sharps Waste" or "Cytotoxic Sharps."
- Trace Contaminated Labware and PPE:
 - Collect in a designated yellow chemotherapy waste bag or a rigid, leak-proof container clearly labeled "Trace Chemotherapy Waste" or "Cytotoxic Waste."[6]
- 4. Decontamination of Work Surfaces and Equipment:



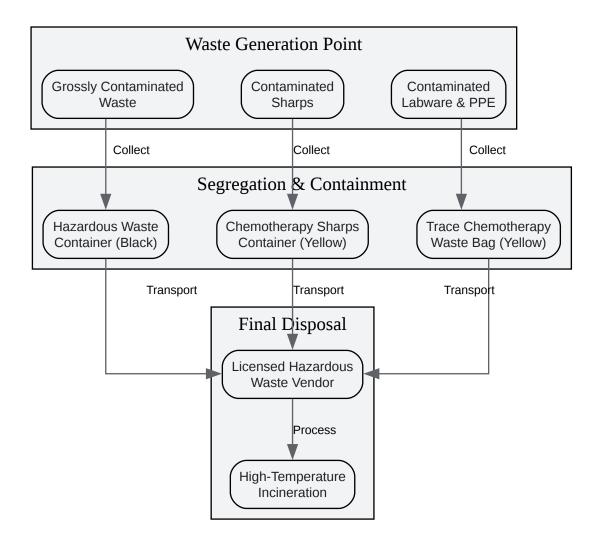




- All surfaces and non-disposable equipment that may have come into contact with PF-02367982 must be decontaminated.
- Use a two-step cleaning process:
 - Wipe down surfaces with a deactivating agent (e.g., a solution of sodium hypochlorite),
 followed by a rinse with water.
 - Clean with a detergent solution to remove any residue.
- Dispose of all cleaning materials (wipes, paper towels) as trace contaminated waste.
- 5. Final Disposal:
- All segregated waste streams must be disposed of through a licensed hazardous waste disposal company.[4]
- Do not dispose of any PF-02367982 waste in the regular trash or down the drain.[1][5] Improper disposal can lead to environmental contamination and significant legal penalties.[5]
- Hazardous waste pharmaceuticals are typically treated by incineration at a permitted facility.
 [7]

Disposal Workflow Diagram





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Caption: Workflow for the proper segregation and disposal of PF-02367982 waste.

By implementing these procedures, laboratories can ensure the safe and compliant disposal of PF-02367982, protecting both personnel and the environment. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure adherence to all relevant regulations.

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